

# Essential Safety and Logistical Information for Handling LY456236

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## Compound of Interest

Compound Name: LY456236

Cat. No.: B1663794

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for the compound **LY456236** (CAS Number: 338736-46-2).

Chemical Identifier: **LY456236** CAS Number: 338736-46-2 Chemical Name: 6-Methoxy-N-(4-methoxyphenyl)-4-quinazolinamine hydrochloride

## Health Hazard Summary

**LY456236** is classified as a hazardous chemical. Based on available Safety Data Sheets (SDS), it is considered an irritant to the skin, eyes, and respiratory system, and may be corrosive. Due to its classification as a research chemical, comprehensive toxicological data is limited, and it should be handled with care, assuming it is potent.

## Quantitative Safety Data

Specific occupational exposure limits (OELs), such as the Permissible Exposure Limit (PEL) or Threshold Limit Value (TLV), have not been formally established for **LY456236**. In the absence of official limits, a conservative approach to minimize exposure is crucial. The following table summarizes the key safety information.

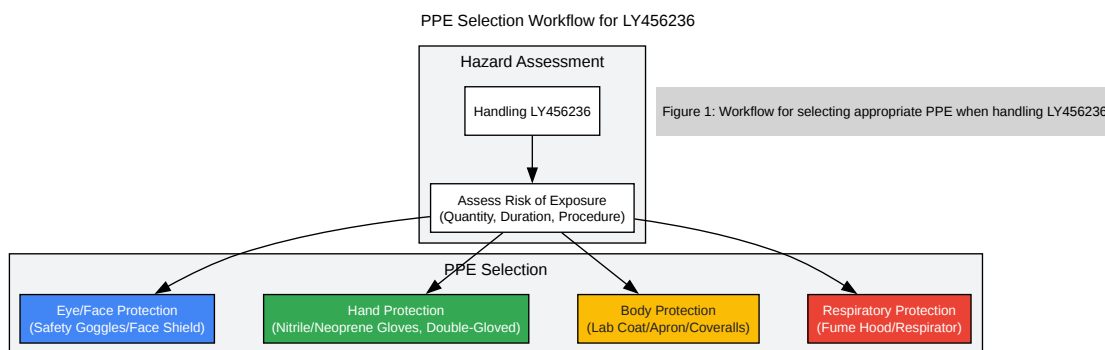
Parameter	Value/Recommendation	Source
CAS Number	338736-46-2	Multiple Suppliers
Physical Form	Solid	Multiple Suppliers
Primary Hazards	Skin, eye, and respiratory irritant; potential corrosive	Santa Cruz Biotechnology SDS
Occupational Exposure Limits (OELs)	Not Established	General Assessment
Recommended Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area.	General Chemical Handling

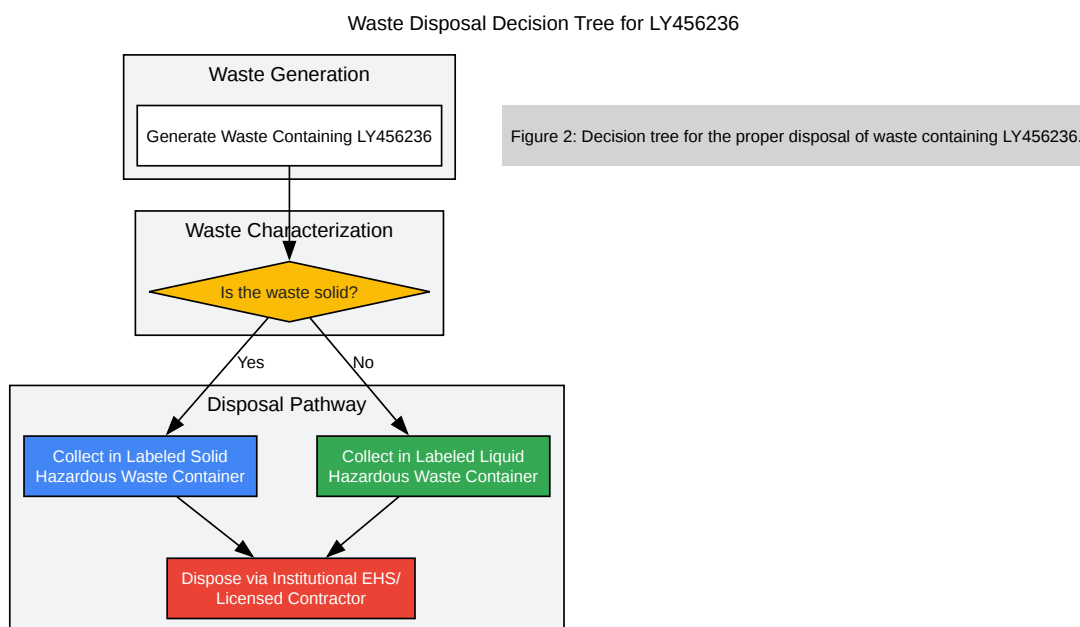
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to mitigate the risks associated with handling **LY456236**. The following PPE is mandatory:

- **Eye and Face Protection:** Chemical safety goggles or a face shield should be worn at all times to protect against splashes and airborne particles.
- **Hand Protection:** Chemical-resistant gloves are required. Given the compound's chemical structure (a heterocyclic amine), nitrile or neoprene gloves are recommended. It is crucial to double-glove, especially when handling larger quantities or for prolonged periods. Always inspect gloves for any signs of degradation or perforation before use.
- **Body Protection:** A lab coat or a chemical-resistant apron must be worn to protect against skin contact. For procedures with a higher risk of contamination, disposable coveralls are recommended.
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available or if there is a risk of aerosol generation, a NIOSH-approved respirator with an appropriate particulate filter is required.

## PPE Selection Workflow





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